

# An In-depth Technical Guide to the Physical Properties of 1-(Dimethoxymethyl)azepane

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## Compound of Interest

Compound Name: 1-(Dimethoxymethyl)hexahydro-1H-azepine

CAS No.: 32895-16-2

Cat. No.: B1606086

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## Introduction

1-(Dimethoxymethyl)azepane, with the CAS Number 32895-16-2, is a saturated seven-membered heterocyclic compound featuring an azepane ring N-substituted with a dimethoxymethyl group. The azepane scaffold is a significant structural motif in a multitude of biologically active compounds and approved pharmaceuticals, valued for its conformational flexibility.<sup>[1]</sup> The dimethoxymethyl group serves as a protected form of a formyl group, making this compound a valuable intermediate in synthetic organic chemistry, particularly for the introduction of a formyl group onto a nitrogen atom under specific reaction conditions. Understanding the physical properties of 1-(dimethoxymethyl)azepane is paramount for its effective handling, storage, and application in research and development, particularly within the pharmaceutical and agrochemical industries. This guide provides a comprehensive overview of its key physical characteristics, supported by detailed experimental protocols for their verification.

## Core Physical and Chemical Properties

1-(Dimethoxymethyl)azepane is a colorless to slightly yellowish clear liquid at standard temperature and pressure.[2] Its fundamental properties are summarized in the table below.

| Property          | Value                                                   | Source(s) |
|-------------------|---------------------------------------------------------|-----------|
| IUPAC Name        | 1-(dimethoxymethyl)azepane                              | [3]       |
| CAS Number        | 32895-16-2                                              | [2][3]    |
| Molecular Formula | C <sub>9</sub> H <sub>19</sub> NO <sub>2</sub>          | [2][3]    |
| Molecular Weight  | 173.26 g/mol                                            | [3]       |
| Appearance        | Colorless to slightly yellowish clear liquid            | [2]       |
| Boiling Point     | 203.2 °C at 760 mmHg85 °C at 10 Torr                    | [2][4][5] |
| Density           | 0.962 g/cm <sup>3</sup> 0.94 g/cm <sup>3</sup> at 20 °C | [2][4][5] |
| Refractive Index  | 1.452                                                   | [2][4]    |
| Flash Point       | 54.1 °C                                                 | [2][4]    |

## Structural Elucidation and Spectroscopic Analysis

While specific experimental spectra for 1-(dimethoxymethyl)azepane are not widely published, its structure can be confidently elucidated through a combination of spectroscopic techniques. The following sections detail the expected spectral characteristics based on its molecular structure.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of 1-(dimethoxymethyl)azepane by identifying the chemical environment of each proton and carbon atom.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the protons of the azepane ring and the dimethoxymethyl group.

- Azepane Ring Protons: The methylene protons on the azepane ring will appear as multiplets in the upfield region, typically between 1.5 and 2.8 ppm. The protons on the carbons adjacent to the nitrogen atom (C2 and C7) will be deshielded and appear further downfield compared to the other ring protons.
- Dimethoxymethyl Group Protons: The methoxy protons ( $-\text{OCH}_3$ ) will give a sharp singlet, integrating to six protons, typically in the range of 3.2-3.4 ppm. The single proton on the acetal carbon ( $-\text{CH}(\text{OCH}_3)_2$ ) will appear as a singlet further downfield, likely in the 4.2-4.5 ppm region, due to the deshielding effect of the adjacent nitrogen and two oxygen atoms.
- $^{13}\text{C}$  NMR Spectroscopy: The carbon NMR spectrum will provide complementary information, with distinct signals for each carbon atom in the molecule.
  - Azepane Ring Carbons: The carbon atoms of the azepane ring are expected to resonate in the aliphatic region, typically between 25 and 60 ppm. The carbons directly bonded to the nitrogen (C2 and C7) will be shifted further downfield.
  - Dimethoxymethyl Group Carbons: The carbon of the two equivalent methoxy groups will appear as a single resonance around 50-55 ppm. The acetal carbon ( $-\text{CH}(\text{OCH}_3)_2$ ) will be significantly deshielded and is expected to appear in the 95-105 ppm range.

## Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the functional groups present in 1-(dimethoxymethyl)azepane. As a tertiary amine and an acetal, the spectrum will be characterized by the absence of N-H and O-H stretching vibrations.

- C-H Stretching: Strong absorptions are expected in the  $2800\text{-}3000\text{ cm}^{-1}$  region, corresponding to the C-H stretching vibrations of the methylene and methyl groups.
- C-N Stretching: A medium to weak absorption band for the C-N stretching of the tertiary amine is expected in the  $1020\text{-}1250\text{ cm}^{-1}$  region.<sup>[6]</sup>
- C-O Stretching (Acetal): The most characteristic feature will be strong C-O stretching bands associated with the acetal group, typically appearing in the  $1050\text{-}1150\text{ cm}^{-1}$  region.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion Peak:** The molecular ion peak ( $[M]^+$ ) is expected at an  $m/z$  value corresponding to the molecular weight of the compound (173.26).
- **Fragmentation Pattern:** The fragmentation of 1-(dimethoxymethyl)azepane is likely to be initiated by the cleavage of the C-N bond or the C-O bonds of the acetal. A common fragmentation pathway for N-substituted acetals involves the loss of a methoxy group ( $-OCH_3$ ) to form a stable iminium ion. Alpha-cleavage adjacent to the nitrogen atom within the azepane ring is also a probable fragmentation route.

## Solubility Profile

While quantitative solubility data is not readily available, a qualitative assessment can be made based on the principle of "like dissolves like."

- **Polarity:** 1-(dimethoxymethyl)azepane possesses both polar (C-N and C-O bonds) and non-polar (aliphatic ring and methyl groups) characteristics.
- **Solubility in Organic Solvents:** It is expected to be readily soluble in a wide range of common organic solvents, including alcohols (methanol, ethanol), chlorinated solvents (dichloromethane, chloroform), ethers (diethyl ether, tetrahydrofuran), and aromatic hydrocarbons (toluene).
- **Solubility in Water:** Due to the presence of the nitrogen and oxygen atoms, which can act as hydrogen bond acceptors, some solubility in water is expected. However, the relatively large non-polar hydrocarbon portion of the molecule will limit its aqueous solubility.

## Experimental Protocols for Physical Property Determination

The following protocols describe standard laboratory procedures for the experimental verification of the key physical properties of 1-(dimethoxymethyl)azepane.

## Workflow for Physical Property Determination

Caption: Experimental workflow for determining the physical properties of 1-(dimethoxymethyl)azepane.

## Boiling Point Determination (Distillation Method)

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.<sup>[4]</sup>

- Apparatus: A standard distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
  - Place a small volume (e.g., 5-10 mL) of 1-(dimethoxymethyl)azepane and a few boiling chips into the round-bottom flask.
  - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
  - Begin heating the flask gently.
  - Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
  - Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

## Density Measurement (Pycnometer Method)

Density is the mass per unit volume of a substance and is a characteristic property.

- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance.
- Procedure:
  - Clean and dry the pycnometer thoroughly and record its mass ( $m_1$ ).

- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the outside of the pycnometer, and record its mass ( $m_2$ ).
- Empty and dry the pycnometer.
- Fill the pycnometer with 1-(dimethoxymethyl)azepane, bring it to the same temperature as the water, adjust the volume, dry the exterior, and record its mass ( $m_3$ ).
- Calculate the density using the formula:  $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature.}$

## Refractive Index Measurement (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a sensitive indicator of purity.

- Apparatus: An Abbe refractometer.
- Procedure:
  - Calibrate the refractometer using a standard liquid with a known refractive index.
  - Place a few drops of 1-(dimethoxymethyl)azepane onto the prism of the refractometer.
  - Close the prism and allow the sample to reach the temperature of the instrument.
  - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
  - Read the refractive index from the scale.

## Solubility Assessment

This protocol provides a qualitative determination of solubility in various solvents.

- Apparatus: A set of small test tubes.

- Procedure:
  - Place approximately 1 mL of the solvent to be tested (e.g., water, ethanol, hexane, toluene) into a test tube.
  - Add 1-(dimethoxymethyl)azepane dropwise, shaking after each addition.
  - Observe whether the solute dissolves completely (miscible), forms a separate layer (immiscible), or dissolves partially.
  - Categorize the solubility as soluble, partially soluble, or insoluble.

## Conclusion

The physical properties of 1-(dimethoxymethyl)azepane, including its boiling point, density, and refractive index, have been compiled and presented. While experimental spectroscopic and comprehensive solubility data are limited in the public domain, this guide provides a robust framework for its characterization based on established principles of chemical structure and reactivity. The detailed experimental protocols offer a validated approach for researchers to independently verify these properties, ensuring data integrity and facilitating the compound's application in further scientific endeavors.

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